

3,3-Diphenylpropionic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,3-Diphenylpropionic acid

Cat. No.: B122916

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3,3-Diphenylpropionic acid**. The information is intended to guide laboratory personnel and drug development professionals in the safe use and management of this compound.

Chemical Identification

Property	Value
Chemical Name	3,3-Diphenylpropionic acid
Synonyms	Benzenepropanoic acid, β -phenyl-
CAS Number	606-83-7
Molecular Formula	C ₁₅ H ₁₄ O ₂
Molecular Weight	226.27 g/mol [1]
Physical State	Crystalline powder[2], Powder[1]
Appearance	White to light yellow[2]

Hazard Identification

3,3-Diphenylpropionic acid is classified as a hazardous chemical. The primary hazards are related to irritation of the skin, eyes, and respiratory system.

GHS Classification:

- Skin Corrosion/Irritation: Category 2[3][4]
- Serious Eye Damage/Eye Irritation: Category 2[3][4]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[3][4]

Signal Word: Warning[3][4]

Hazard Statements:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **3,3-Diphenylpropionic acid**.

Parameter	Value	Reference
Melting Point	151-154 °C	[1][2][6]
Boiling Point	327.88°C (estimate)	[2]
Flash Point	113 °C (235.4 °F)	[3]
pKa	4.45 ± 0.10 (Predicted)	[2]
Water Solubility	Slightly soluble	[2]

First Aid Measures

Prompt and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye

irritation persists, seek medical attention.[3][4]

- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[3][4]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3][5] If not breathing, give artificial respiration.[3]
- Ingestion: Clean the mouth with water. Do NOT induce vomiting. Get medical attention.[3][7]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[3]
- Unsuitable Extinguishing Media: No information available.[3]
- Specific Hazards: Keep product and empty containers away from heat and sources of ignition.[3]
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO₂).[3]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[3]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3][5]
- Environmental Precautions: Do not let the chemical enter the environment.[3]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[3] Avoid generating dust.

Handling and Storage

- Handling: Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)[\[5\]](#) Wear protective gloves, clothing, eye, and face protection.[\[3\]](#)[\[5\]](#) Use only outdoors or in a well-ventilated area.[\[3\]](#)[\[5\]](#)
- Storage: Store in a well-ventilated place. Keep the container tightly closed.[\[3\]](#)[\[5\]](#) Store locked up.[\[3\]](#)[\[5\]](#)

Exposure Controls and Personal Protection

- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation.[\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)
 - Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[3\]](#)
 - Respiratory Protection: When dusts are generated, a NIOSH-approved respirator is recommended.

Experimental Protocols for Hazard Assessment

While specific toxicological studies for **3,3-Diphenylpropionic acid** are not readily available in the public domain, the hazard classifications are typically determined based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation Testing (Based on OECD Guideline 439)

The in vitro skin irritation test using a Reconstructed Human Epidermis (RhE) model is a common method to assess skin irritation potential.[\[8\]](#)

Methodology:

- Tissue Preparation: Commercially available RhE models are equilibrated in culture medium.
[9]
- Application of Test Substance: A precise amount of **3,3-Diphenylpropionic acid** (as a solid or in a suitable solvent) is applied directly to the surface of the RhE tissue.[9]
- Exposure and Incubation: The tissues are exposed to the test substance for a defined period (e.g., 60 minutes).[9]
- Rinsing and Post-Incubation: After exposure, the tissues are thoroughly rinsed to remove the test substance and then incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.[9]
- Viability Assessment: Tissue viability is measured using a colorimetric assay, such as the MTT assay. The enzymatic conversion of MTT to a colored formazan product by viable cells is quantified.[9]
- Classification: The viability of the treated tissues is compared to that of negative controls. A reduction in viability below a certain threshold (e.g., $\leq 50\%$) leads to classification as a skin irritant.[9][10]

Eye Irritation Testing (Based on OECD Guideline 405)

Historically, eye irritation potential was assessed using in vivo methods with laboratory animals, though in vitro alternatives are now preferred.

Methodology:

- Animal Selection and Preparation: Healthy, young adult albino rabbits are typically used.[11] The eyes of the animals are examined before the test to ensure they are free of defects.[12]
- Application of Test Substance: A single dose of **3,3-Diphenylpropionic acid** is applied to the conjunctival sac of one eye of each animal. The other eye serves as a control.[11]
- Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[11]

- Scoring: Irritation is scored based on the severity of lesions on the cornea, iris, and conjunctiva.[7]
- Classification: The substance is classified based on the severity and reversibility of the observed eye lesions.[11] The use of analgesics and anesthetics is recommended to minimize animal distress.[3]

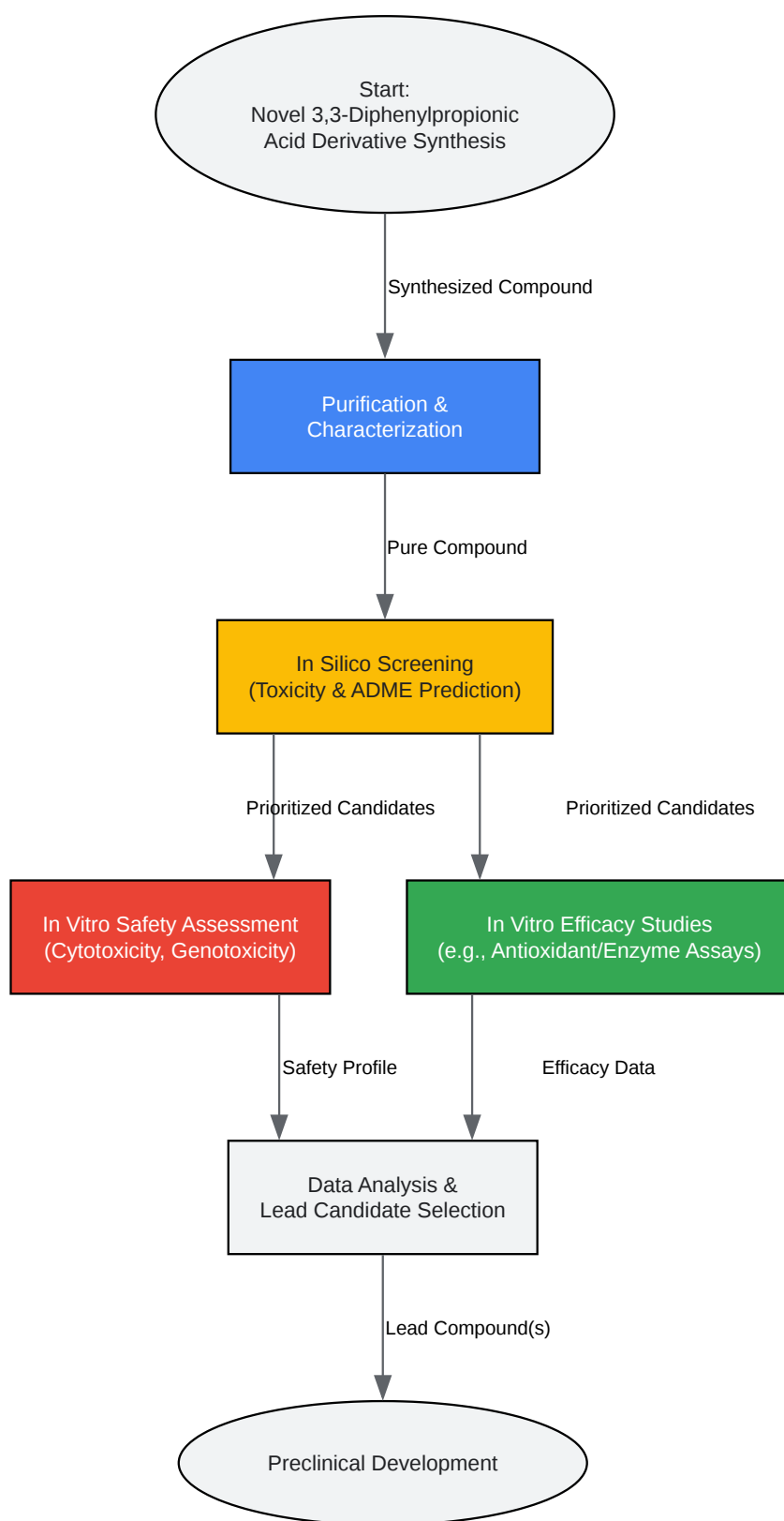
Applications in Research and Drug Development

3,3-Diphenylpropionic acid serves as a versatile building block in organic synthesis, particularly in the development of novel therapeutic agents. Its derivatives have been investigated for a range of biological activities.

- Antioxidant and Anti-inflammatory Properties: Derivatives of **3,3-Diphenylpropionic acid** have been synthesized and evaluated for their potential as antioxidant and anti-inflammatory agents.[13][14]
- Pharmaceutical Intermediates: The compound is used as an intermediate in the synthesis of more complex molecules with potential therapeutic applications.[6]

Logical Workflow for Derivative Assessment

The following diagram illustrates a logical workflow for the initial assessment of a novel derivative of **3,3-Diphenylpropionic acid** for its therapeutic potential.

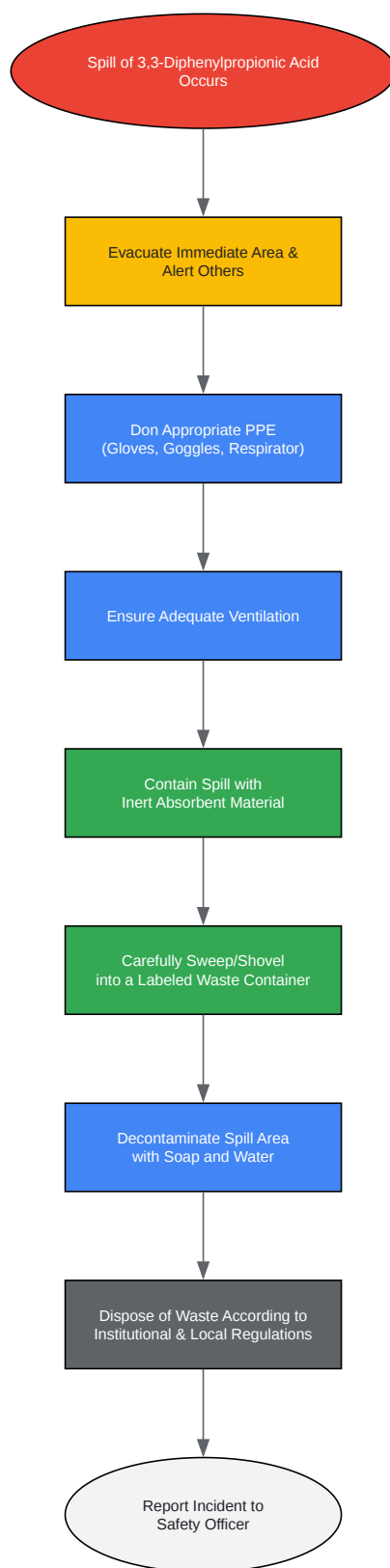


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Caption: Initial assessment workflow for novel **3,3-Diphenylpropionic acid** derivatives.

Accidental Spill Response Workflow

The following diagram outlines a logical workflow for responding to an accidental spill of **3,3-Diphenylpropionic acid** in a laboratory setting.



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Caption: Workflow for responding to an accidental laboratory spill.

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